

Improving the peak shape of long-chain aldehydes in gas chromatography.

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Technical Support Center: Gas Chromatography of Long-Chain Aldehydes

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals improve the peak shape of long-chain aldehydes in gas chromatography (GC) analysis.

Troubleshooting Guide: Resolving Poor Peak Shapes

Poor peak shape, such as tailing or broadening, is a common issue when analyzing active compounds like long-chain aldehydes. This guide provides a systematic approach to identify and resolve these problems.

Initial Assessment: Chemical vs. Physical Problem

A critical first step is to determine the nature of the problem. This can often be diagnosed by observing the chromatogram:

• Chemical Problem: If only the long-chain aldehyde peaks (and other polar analytes) are tailing, the issue is likely due to unwanted interactions between the analytes and active sites within the GC system.[1][2]



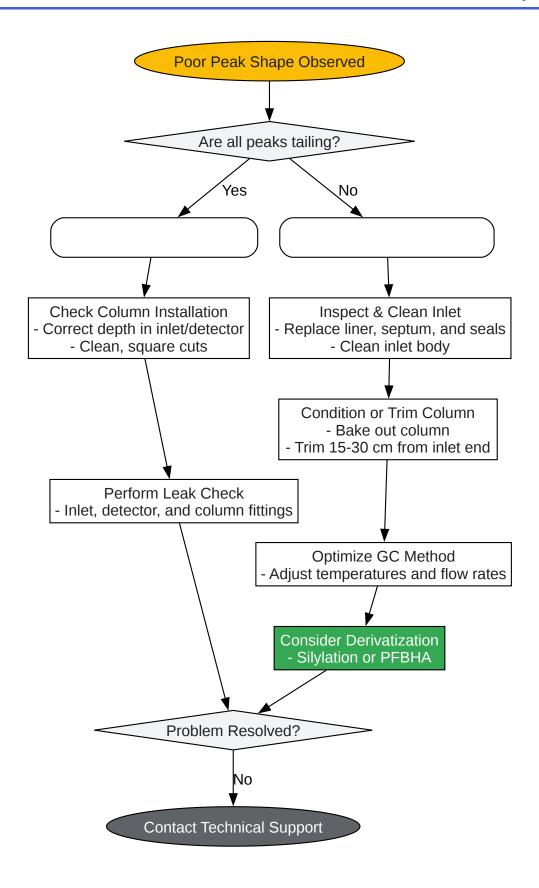
Troubleshooting & Optimization

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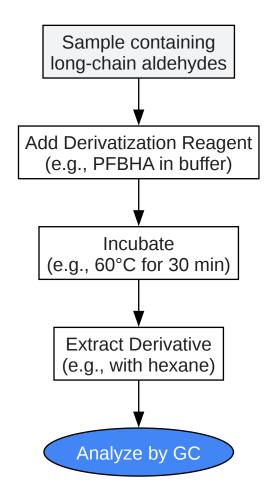
• Physical Problem: If all peaks in the chromatogram, including non-polar compounds and the solvent peak, are tailing, the problem is more likely physical.[1][2] This could be due to issues like improper column installation or a leak.

The following diagram illustrates a troubleshooting workflow for addressing poor peak shape.









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References

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